

# Essential Safety and Operational Guidance for Handling 8-Hydrazinylquinoline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Hydrazinylquinoline

Cat. No.: B174681

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **8-Hydrazinylquinoline**, including comprehensive operational and disposal plans.

Chemical Identifier:

- Name: **8-Hydrazinylquinoline**
- Synonyms: 8-Hydrazinoquinoline, (Quinolin-8-yl)hydrazine
- CAS Number: 91004-61-4[1]

Hazard Summary: **8-Hydrazinylquinoline** and its salts are hazardous substances that can cause skin irritation, serious eye irritation, and respiratory irritation.[2] It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.[2]

## Personal Protective Equipment (PPE)

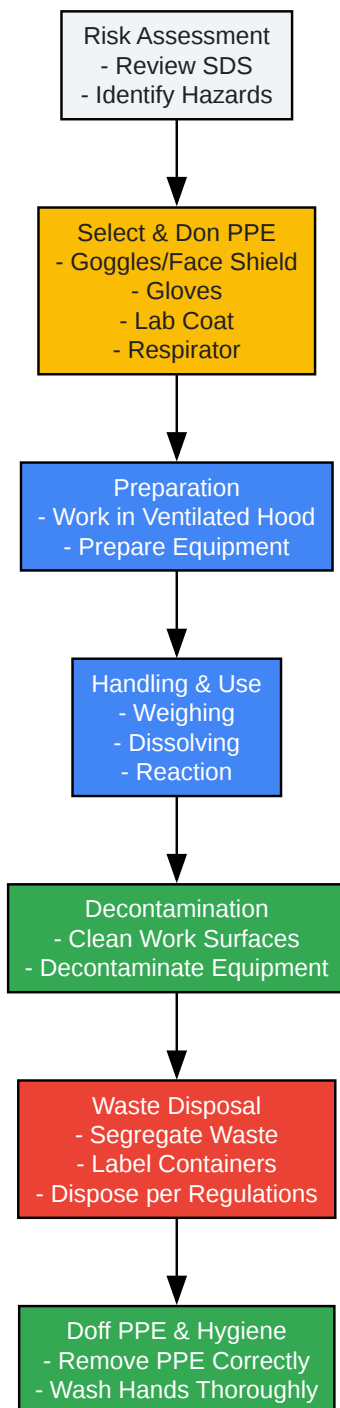
The following table summarizes the required personal protective equipment for handling **8-Hydrazinylquinoline**.

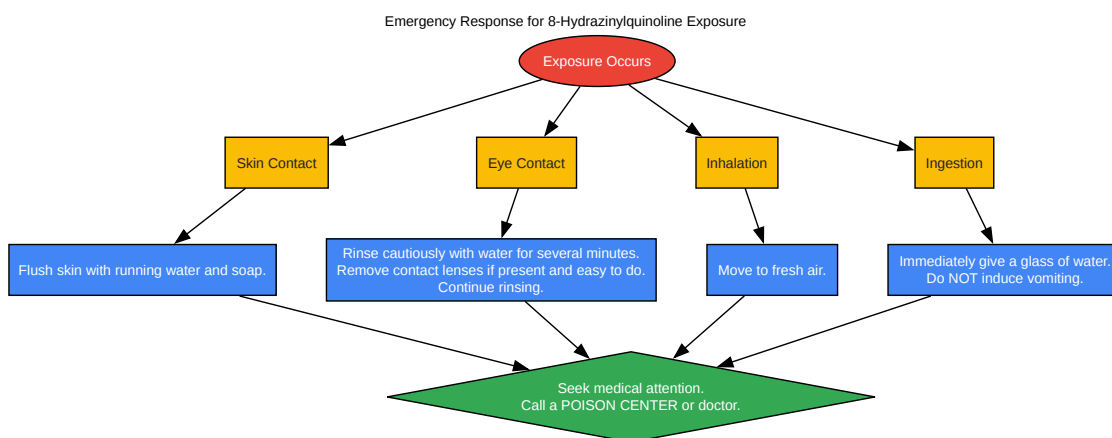
PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Goggles	Must meet AS/NZS 1337.1, EN166, or national equivalent. [2] Contact lenses may pose a special hazard and should be avoided.[2]
Face Shield	Recommended when there is a splash hazard.[3]	
Skin Protection	Chemical-Resistant Gloves	Type and thickness to be determined by the specific laboratory safety assessment.
Protective Clothing	Lab coat, long-sleeved jacket, or coveralls.[2][4]	
Respiratory Protection	Dust Respirator or Air-Purifying Respirator	Use in well-ventilated areas.[2] For higher-risk activities, a full-face respirator or powered air respirator may be necessary.

## Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for handling **8-Hydrazinylquinoline** in a laboratory setting.

## Workflow for Handling 8-Hydrazinylquinoline





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 8-HYDRAZINOQUINOLINE | 91004-61-4 [amp.chemicalbook.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]

- 4. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 8-Hydrazinylquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174681#personal-protective-equipment-for-handling-8-hydrazinylquinoline]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)